

Minimizing non-target effects of (Z,E)-9,12-Tetradecadienyl acetate application

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Compound of Interest

Compound Name: (Z,E)-9,12-Tetradecadienyl acetate

Cat. No.: B110269

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Technical Support Center: (Z,E)-9,12-Tetradecadienyl Acetate Application

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on minimizing the non-target effects of **(Z,E)-9,12-Tetradecadienyl acetate**.

Frequently Asked Questions (FAQs)

Q1: What is **(Z,E)-9,12-Tetradecadienyl acetate** and what is its primary application in research?

A1: **(Z,E)-9,12-Tetradecadienyl acetate** is a chemically synthesized pheromone that mimics the natural sex pheromone of various moth species, particularly from the Pyralidae family.^[1] In research and pest management, it is primarily used for mating disruption, monitoring, and mass trapping of target insect pests.^{[2][3]} Its species-specific nature makes it a valuable tool in integrated pest management (IPM) programs, aiming to reduce reliance on broad-spectrum insecticides.^[4]

Q2: What are the known direct non-target effects of **(Z,E)-9,12-Tetradecadienyl acetate** on vertebrates and the environment?

A2: Based on available safety data sheets, **(Z,E)-9,12-Tetradecadienyl acetate** is classified as a skin and eye irritant and may cause respiratory irritation.[5] However, it is not classified as acutely toxic, a skin sensitizer, germ cell mutagenic, carcinogenic, or a reproductive toxicant.[5] Notably, specific ecotoxicological data for aquatic environments (fish, daphnia, algae) and soil microorganisms are largely unavailable.[1][6] Generally, lepidopteran pheromones are considered to have low toxicity to mammals and are often exempt from residue tolerances on food crops.[7][8]

Q3: Can **(Z,E)-9,12-Tetradecadienyl acetate** attract beneficial or other non-target insects?

A3: While pheromones are designed to be species-specific, there is a possibility of attracting closely related non-target species.[9] The specificity of the pheromone lure is crucial, and improper identification of the target pest can lead to ineffective results and unintended attraction of other insects.[10] Monitoring traps should be regularly checked to identify any captured non-target species.

Q4: How can I minimize the environmental dispersal of **(Z,E)-9,12-Tetradecadienyl acetate** during my experiments?

A4: To minimize environmental dispersal, consider the following strategies:

- Use of controlled-release dispensers: Formulations like sol-gel matrices can provide a slow and constant release of the pheromone, reducing the overall amount needed and minimizing widespread dispersal.
- Strategic placement of dispensers/traps: Place dispensers within the crop canopy to reduce wind-driven drift.[4] Avoid placing traps near sensitive areas or at the edges of the experimental plot where drift is more likely.
- Avoid sprayable formulations in sensitive environments: While convenient, sprayable formulations have a higher potential for drift.[11][12] Opt for passive dispensers where possible.
- Establish buffer zones: Maintain an untreated buffer zone around the experimental area to minimize impact on adjacent non-target habitats.[13]

Q5: What are the best practices for handling and disposing of **(Z,E)-9,12-Tetradecadienyl acetate** and its dispensers?

A5: Always wear appropriate personal protective equipment (PPE), including gloves and eye protection, when handling the neat compound or treated dispensers.^[5]^[6] Do not empty excess material into drains and avoid release into the environment.^[5] Used dispensers should be collected and disposed of as per local regulations for chemical waste. Contaminated packaging should be handled in the same way as the substance itself.^[5]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
High capture of non-target insects in traps.	1. Incorrect identification of the target pest leading to the use of a non-specific lure. 2. Lure contains impurities or incorrect isomeric ratio. 3. Trap placement is attracting insects from adjacent habitats.	1. Verify the identity of the target pest through morphological or molecular methods. 2. Source pheromones from a reputable supplier with guaranteed purity and isomeric ratio. 3. Relocate traps away from the edges of the experimental area and diverse, non-target habitats.
Observed decline in beneficial insect populations (e.g., pollinators) in the experimental area.	1. Although direct toxicity is low, high concentrations of the pheromone may have repellent or other sublethal effects. 2. The carrier solvent or other components of the formulation may be affecting non-target insects.	1. Reduce the density of pheromone dispensers to the minimum effective level. 2. If using a custom formulation, evaluate the potential effects of each component on beneficial insects. 3. Implement a monitoring protocol for beneficial insects (see Experimental Protocols section).
Suspected contamination of soil or water in or near the experimental plot.	1. Leaching from dispensers. 2. Accidental spills during application. 3. Drift from spray applications.	1. Use dispensers designed to be weather-resistant and minimize leaching. 2. Develop and follow a spill response plan. Mix and load herbicides in a protected area. ^[14] 3. Avoid spray applications, especially near water bodies. Utilize controlled-release dispensers instead.

Quantitative Data on Non-Target Effects

Specific quantitative ecotoxicity data for **(Z,E)-9,12-Tetradecadienyl acetate** is largely unavailable in the public domain. The following tables summarize the available information and highlight the data gaps.

Table 1: Mammalian and Human Health Toxicity Data for **(Z,E)-9,12-Tetradecadienyl Acetate**

Endpoint	Result	Classification	Reference
Acute Toxicity (Oral, Rat LD50)	> 1 g/kg	Not classified as acutely toxic	[9]
Skin Corrosion/Irritation	Causes skin irritation	Skin Irrit. 2	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation	Eye Irrit. 2	[5]
Respiratory/Skin Sensitization	Not classified as a sensitizer	-	[5]
Germ Cell Mutagenicity	Not classified as mutagenic	-	[5]
Carcinogenicity	Not classified as carcinogenic	-	[5]
Reproductive Toxicity	Not classified as a reproductive toxicant	-	[5]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	STOT SE 3	[5]

Table 2: Ecotoxicity Data for **(Z,E)-9,12-Tetradecadienyl Acetate**

Organism Group	Endpoint	Result	Reference
Fish	Acute Toxicity	Data not available	[1][6]
Aquatic Invertebrates (e.g., Daphnia)	Acute Toxicity	Data not available	[1][6]
Aquatic Plants (Algae)	Growth Inhibition	Data not available	[1][6]
Soil Microorganisms	-	Data not available	[6]
Beneficial Insects (e.g., Bees, Parasitoids)	-	Generally considered to have low risk, but specific quantitative data is lacking. Pheromones are species-specific and are not expected to have direct toxic effects on beneficials. [15][16]	-

Experimental Protocols

Protocol 1: Assessing Non-Target Effects on Pollinators

This protocol is adapted from established pollinator monitoring guidelines and is designed to detect potential impacts of **(Z,E)-9,12-Tetradecadienyl acetate** application on local pollinator communities.

Objective: To assess changes in the abundance and diversity of bee species in response to the application of **(Z,E)-9,12-Tetradecadienyl acetate**.

Methodology:

- Site Selection: Establish a minimum of three treated plots where the pheromone will be applied and three control plots with no pheromone application. Plots should be of similar size and habitat composition.

- Pre-Application Monitoring: For at least one week prior to pheromone application, conduct daily pollinator surveys in all plots.
 - Pan Traps: Place a standardized set of yellow, blue, and white pan traps in the center of each plot.
 - Timed Observations: Conduct 15-minute observational counts of all bees visiting flowers within a 1m x 1m quadrat in each plot during peak foraging hours.
- Pheromone Application: Apply the **(Z,E)-9,12-Tetradecadienyl acetate** dispensers in the treated plots according to your experimental design.
- Post-Application Monitoring: Continue the daily pollinator surveys (pan traps and timed observations) for at least two weeks following application.
- Data Analysis:
 - Identify all collected bee specimens to the lowest possible taxonomic level.
 - Calculate species richness and abundance for each plot before and after treatment.
 - Use appropriate statistical tests (e.g., ANOVA, t-tests) to compare pollinator abundance and diversity between control and treated plots.

Protocol 2: Soil Microcosm Study for Biodegradation and Microbial Community Impact

This protocol outlines a laboratory-based soil microcosm study to evaluate the persistence of **(Z,E)-9,12-Tetradecadienyl acetate** in soil and its impact on the soil microbial community.

Objective: To determine the degradation rate of **(Z,E)-9,12-Tetradecadienyl acetate** in soil and assess its effects on bacterial and fungal abundance.

Methodology:

- Soil Collection and Preparation: Collect topsoil from a relevant, untreated field. Sieve the soil (2 mm mesh) and pre-incubate at room temperature for one week to stabilize the microbial

community.

- Microcosm Setup:
 - Prepare microcosms by placing 100g of soil into 250 mL glass jars.
 - Spike the soil in the treatment group with a known concentration of **(Z,E)-9,12-Tetradecadienyl acetate**.
 - Prepare a control group with no added pheromone.
 - Include a sterilized control (autoclaved soil) with the pheromone to assess abiotic degradation.
 - Adjust soil moisture to 60% of water-holding capacity.
- Incubation: Incubate all microcosms in the dark at a constant temperature (e.g., 25°C).
- Sampling: Collect triplicate soil samples from each treatment group at regular intervals (e.g., day 0, 1, 3, 7, 14, 28, 56).
- Chemical Analysis: Extract the pheromone from the soil samples using an appropriate organic solvent and quantify its concentration using Gas Chromatography-Mass Spectrometry (GC-MS).
- Microbial Analysis:
 - Plate Counts: Perform serial dilutions and plate on appropriate media to enumerate total bacteria and fungi.
 - (Optional) Molecular Analysis: Extract DNA from soil samples and use quantitative PCR (qPCR) to quantify bacterial 16S rRNA and fungal ITS gene copy numbers.
- Data Analysis:
 - Calculate the half-life (DT50) of **(Z,E)-9,12-Tetradecadienyl acetate** in the biotic and abiotic microcosms.

- Compare the microbial population counts or gene copy numbers between the control and treated soils over time using statistical analysis.

Protocol 3: Aquatic Ecotoxicity Testing

This protocol provides a framework for assessing the acute toxicity of **(Z,E)-9,12-Tetradecadienyl acetate** to a standard aquatic invertebrate indicator species, *Daphnia magna*.

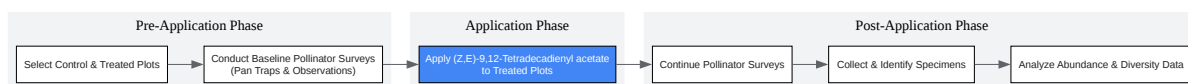
Objective: To determine the 48-hour acute toxicity (EC₅₀) of **(Z,E)-9,12-Tetradecadienyl acetate** to *Daphnia magna*.

Methodology:

- Test Organism: Use neonates (<24 hours old) of *Daphnia magna* from a healthy laboratory culture.
- Test Substance Preparation: As **(Z,E)-9,12-Tetradecadienyl acetate** has low water solubility, prepare a stock solution using a minimal amount of a water-miscible solvent (e.g., acetone). Prepare a series of test concentrations by diluting the stock solution in culture water. A solvent control group must be included.
- Test Setup:
 - Use glass beakers as test vessels.
 - Add 10 *Daphnia* neonates to each beaker containing the test solution.
 - Use at least five test concentrations and a control (and solvent control), with four replicates per concentration.
- Incubation: Incubate the test vessels for 48 hours at $20 \pm 2^{\circ}\text{C}$ with a 16:8 hour light:dark cycle. Do not feed the organisms during the test.
- Observations: At 24 and 48 hours, record the number of immobilized *Daphnia* in each replicate. Immobilization is defined as the inability to swim within 15 seconds of gentle agitation.
- Data Analysis:

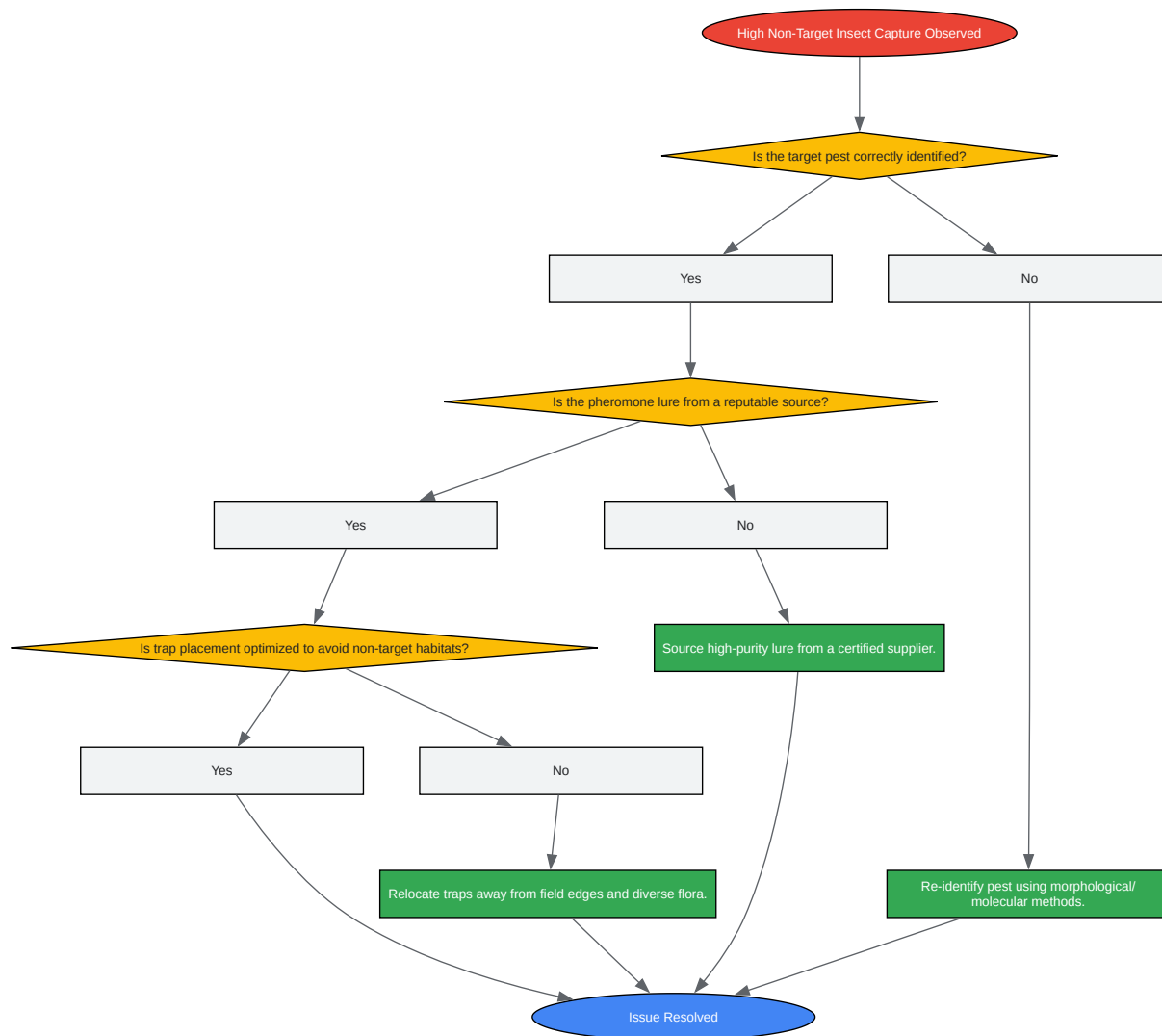
- Calculate the percentage of immobilization for each concentration at 48 hours.
- Determine the EC50 (the concentration that causes immobilization in 50% of the test organisms) using probit analysis or another appropriate statistical method.

Visualizations



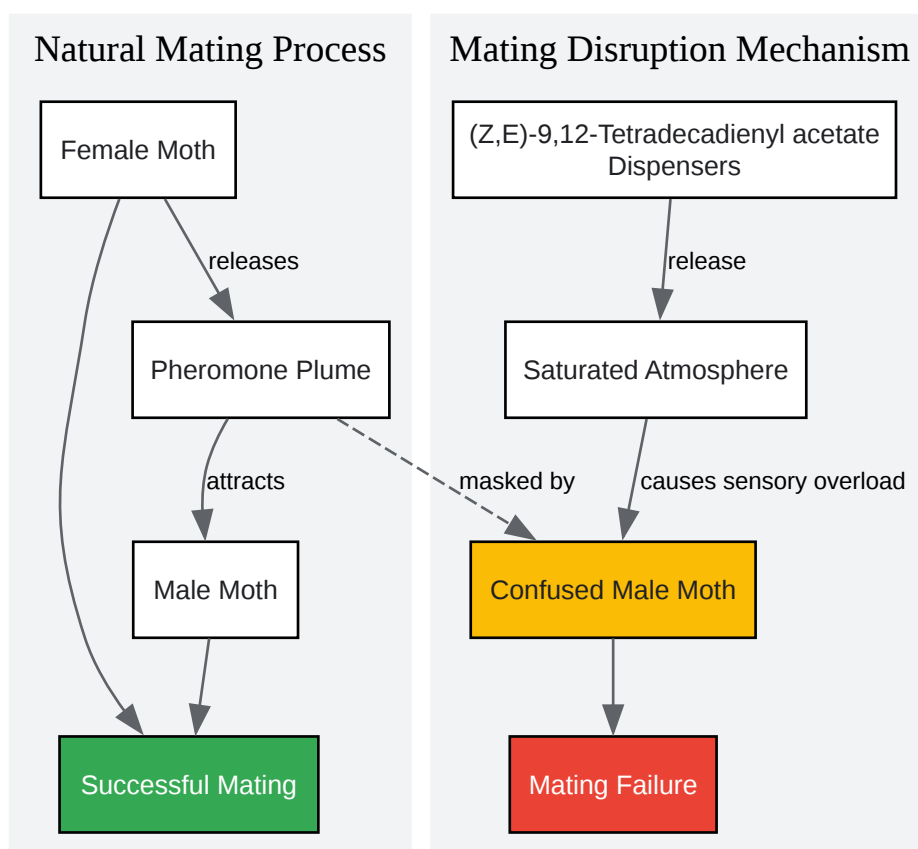
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Caption: Workflow for assessing non-target effects on pollinators.



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Caption: Troubleshooting logic for high non-target insect capture.



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Caption: Mechanism of pheromone-based mating disruption.

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References

- 1. chemos.de [chemos.de]
- 2. pps.agriculturejournals.cz [pps.agriculturejournals.cz]
- 3. Aquatic Toxicology - Eurofins USA [eurofinsus.com]
- 4. IPM Mating Disruption – Wisconsin Fruit [fruit.wisc.edu]

- 5. chemos.de [chemos.de]
- 6. echemi.com [echemi.com]
- 7. Mating Disruption | WSU Tree Fruit | Washington State University [treefruit.wsu.edu]
- 8. ams.usda.gov [ams.usda.gov]
- 9. (9Z,12E)-9,12-Tetradecadienyl acetate CAS:30507-70-1 Procedure followed - Kunming Biohome Technology Co. Ltd. [biohometech.com]
- 10. Pheromones [seeds.ca]
- 11. escholarship.org [escholarship.org]
- 12. vtp.ento.vt.edu [vtp.ento.vt.edu]
- 13. pesticidestewardship.org [pesticidestewardship.org]
- 14. researchgate.net [researchgate.net]
- 15. blog.semios.com [blog.semios.com]
- 16. suterra.com [suterra.com]
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